

An In-depth Technical Guide to the Physical Properties of Hydroxymethylbenzenesulfonic Acid Isomers

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Compound of Interest

Compound Name: *5-Hydroxy-2-methylbenzenesulfonic acid*

Cat. No.: *B011976*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the physical properties of various isomers of hydroxymethylbenzenesulfonic acid, with a primary focus on **5-Hydroxy-2-methylbenzenesulfonic acid** and its more extensively studied structural isomers. Due to the limited availability of experimental data for **5-Hydroxy-2-methylbenzenesulfonic acid**, this document also includes comprehensive data for 2-Hydroxy-5-methylbenzenesulfonic acid and 4-Hydroxy-2-methylbenzenesulfonic acid to provide a comparative context for researchers.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of three isomers of hydroxymethylbenzenesulfonic acid. These values have been aggregated from various chemical databases and literature sources.

Property	5-Hydroxy-2-methylbenzenesulfonic acid	2-Hydroxy-5-methylbenzenesulfonic acid	4-Hydroxy-2-methylbenzenesulfonic acid
CAS Number	102014-39-1[1]	7134-06-7[2][3]	7134-05-6[1][4][5]
Molecular Formula	C ₇ H ₈ O ₄ S[1][6]	C ₇ H ₈ O ₄ S[2][3]	C ₇ H ₈ O ₄ S[1][4][5]
Molecular Weight	188.20 g/mol [6]	188.20 g/mol [2]	188.20 g/mol [7]
Melting Point	Not available	59-62 °C[8]	Not available
Boiling Point	Not available	Not available	Not available
Density	Not available	1.482±0.06 g/cm ³ (Predicted)[8]	1.482±0.06 g/cm ³ (Predicted)[9]
pKa	Not available	-0.53±0.30 (Predicted) [8]	-0.16±0.50 (Predicted) [5][9]
Solubility	Not available	Soluble in water.[10]	Soluble in DMSO (Slightly), Methanol (Slightly).[9]
LogP	Not available	1.2 (Computed)[2]	0.7 (Computed)[7]
Appearance	Not available	Crystalline solid or viscous liquid.[10]	Solid.[9]

Experimental Protocols & Methodologies

The determination of the physical properties of sulfonic acids involves a range of standard and specialized analytical techniques. While specific experimental details for **5-Hydroxy-2-methylbenzenesulfonic acid** are not readily available, the following protocols are generally applicable for the synthesis and characterization of this class of compounds.

1. Synthesis via Sulfonation of Cresol

A common method for preparing hydroxymethylbenzenesulfonic acids is through the electrophilic aromatic substitution of a cresol isomer (methylphenol) with a sulfonating agent.

- Protocol: m-Cresol is dissolved in concentrated sulfuric acid. The mixture is then heated, typically to around 100°C, and stirred for an extended period (e.g., overnight) under an inert atmosphere to facilitate the sulfonation reaction. The reaction mixture is subsequently cooled, diluted with water, and neutralized with a base such as sodium carbonate to a high pH. The resulting sodium salt of the sulfonic acid can be isolated by washing with an organic solvent and concentrating the aqueous phase. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.[\[11\]](#)

2. Determination of Melting Point

The melting point of solid derivatives is a key indicator of purity.

- Protocol: A small, dry sample of the crystalline solid is packed into a capillary tube. The tube is placed in a melting point apparatus and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point. For a pure compound, this range is typically narrow.

3. Spectroscopic Analysis (NMR and IR)

Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are crucial for structural elucidation and confirmation.

- ¹H and ¹³C NMR Spectroscopy: The compound is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆). For ¹H NMR of a related isomer, 3-amino-2-hydroxy-5-methylbenzenesulfonic acid, characteristic singlets for the aromatic protons and methyl protons were observed, along with broadened signals for protons on the ammonium and hydroxyl groups.[\[12\]](#)
- FT-IR Spectroscopy: A sample is analyzed, often as a solid mixed with KBr to form a pellet. The infrared spectrum reveals characteristic absorption bands for the different functional groups. For sulfonic acids, key stretches include the broad O-H band (from both the hydroxyl and sulfonic acid groups), S=O stretching, and C-S stretching.[\[13\]](#)[\[14\]](#)

4. Chromatographic Analysis (HPLC)

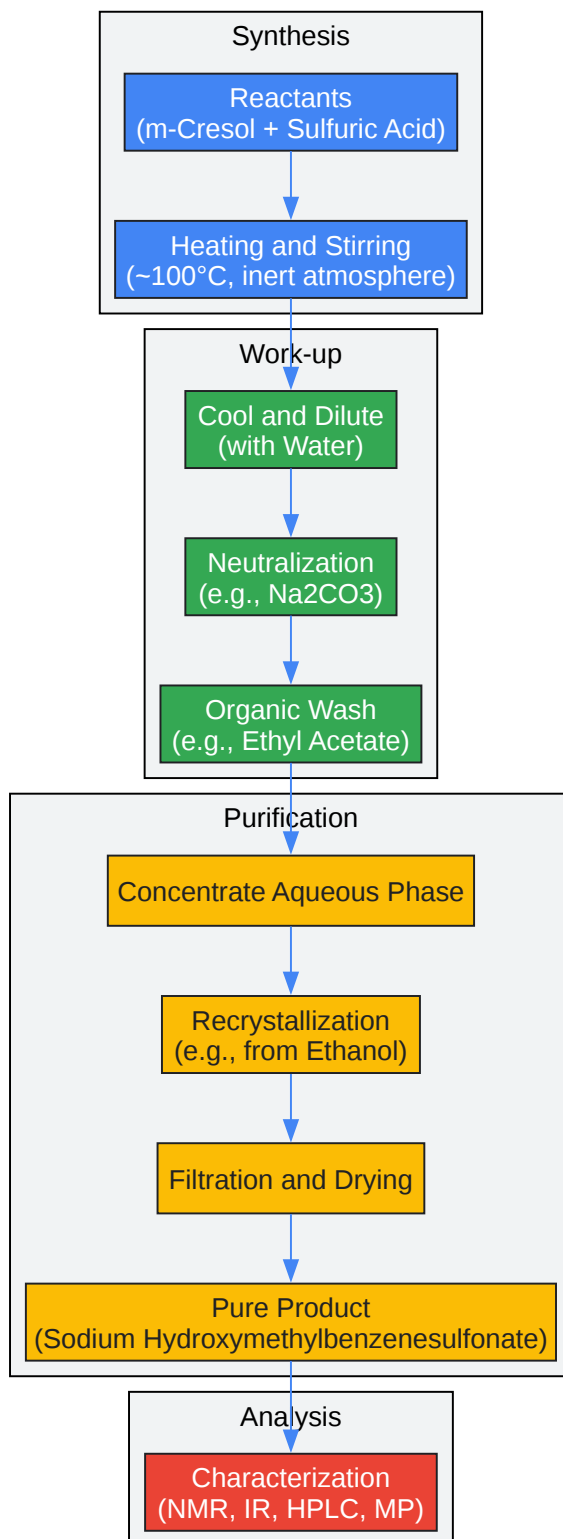
High-Performance Liquid Chromatography (HPLC) is used to assess the purity of the compound and can be employed in quantitative analysis.

- Protocol: A specialized HPLC method, such as the BIST™ (Bridge Ion Separation Technology), can be used for the analysis of sulfonic acids. This technique allows for the separation of anionic analytes on a negatively-charged, cation-exchange column by using a multi-charged positive buffer in a largely organic mobile phase. Detection can be achieved using methods like Evaporative Light Scattering Detection (ELSD) or Mass Spectrometry (LC-MS).^[15]

Visualizations: Workflows and Relationships

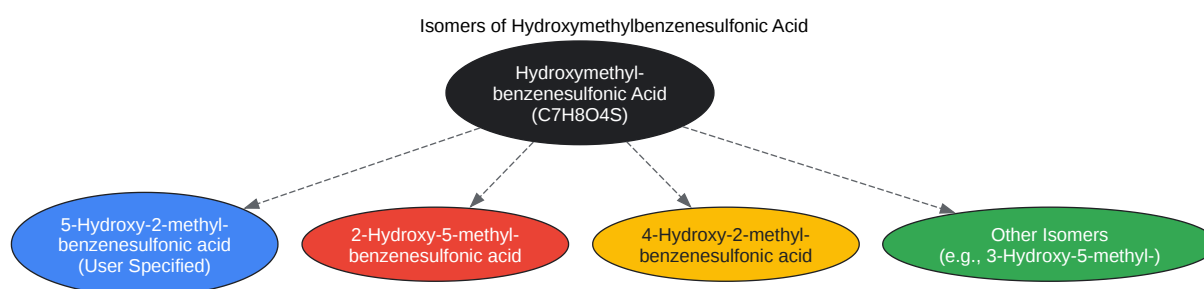
Diagram 1: General Synthesis and Purification Workflow

General Synthesis and Purification Workflow for Hydroxymethylbenzenesulfonic Acid

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Caption: A generalized workflow for the synthesis and purification of hydroxymethylbenzenesulfonic acid.

Diagram 2: Isomeric Relationship



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Caption: Logical diagram showing the relationship between various structural isomers.

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